

physical and chemical properties of 2,4,6-Trichlorobenzonitrile

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Compound of Interest

Compound Name: 2,4,6-Trichlorobenzonitrile

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An In-depth Technical Guide to **2,4,6-Trichlorobenzonitrile**

Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and spectral properties of **2,4,6-Trichlorobenzonitrile** (CAS No: 6575-05-9). It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document includes a compilation of quantitative data, detailed experimental protocols for its synthesis, and an examination of its known reactivity. Visual diagrams are provided to illustrate key experimental workflows.

Physical and Chemical Properties

2,4,6-Trichlorobenzonitrile is a white to light yellow crystalline solid.^{[1][2]} It is soluble in toluene and insoluble in water.^{[3][4]} This compound is classified as toxic and an irritant, requiring careful handling in a laboratory setting.^{[5][6]}

Table 1: Physical and Chemical Properties of **2,4,6-Trichlorobenzonitrile**

| Property | Value | Source(s) |
|-------------------|--|------------|
| Molecular Formula | C ₇ H ₂ Cl ₃ N | [3][5][7] |
| Molecular Weight | 206.46 g/mol | [3][8][9] |
| Melting Point | 80-82 °C | [1][3][5] |
| Boiling Point | 303.1 ± 37.0 °C (Predicted) | [3][5] |
| Density | 1.54 ± 0.1 g/cm ³ (Predicted) | [3][5] |
| Appearance | White to light yellow to light orange powder or crystals | [1][5][7] |
| Solubility | Soluble in Toluene | [3][5] |
| Flash Point | 136.4 °C | [5] |
| Vapor Pressure | 0.000951 mmHg at 25°C | [5] |
| Refractive Index | 1.601 | [5] |
| InChI Key | PGODHCIOIPODFE-UHFFFAOYSA-N | [6][7][10] |
| CAS Number | 6575-05-9 | [3][5][7] |

Spectral Data

The structural identification of **2,4,6-Trichlorobenzonitrile** is supported by various spectroscopic techniques.

Table 2: Spectral Data for **2,4,6-Trichlorobenzonitrile**

| Technique | Data Highlights | Source(s) |
|----------------------------|--|-----------|
| ¹ H NMR | (400 MHz, CDCl ₃): δ 7.76 (s, 1H), 7.65 (s, 1H) | [3][11] |
| Mass Spectrometry | Molecular ion peaks observed at m/z 205, 207, 209, corresponding to the isotopic distribution of chlorine atoms. | [6][9] |
| Infrared (IR) Spectroscopy | Gas-phase IR spectrum available from the NIST/EPA Gas-Phase Infrared Database. | [8] |

Experimental Protocols

Synthesis of 2,4,6-Trichlorobenzonitrile

A common laboratory-scale synthesis involves a palladium-catalyzed cyanation of 1-iodo-2,4,6-trichlorobenzene.[3][11]

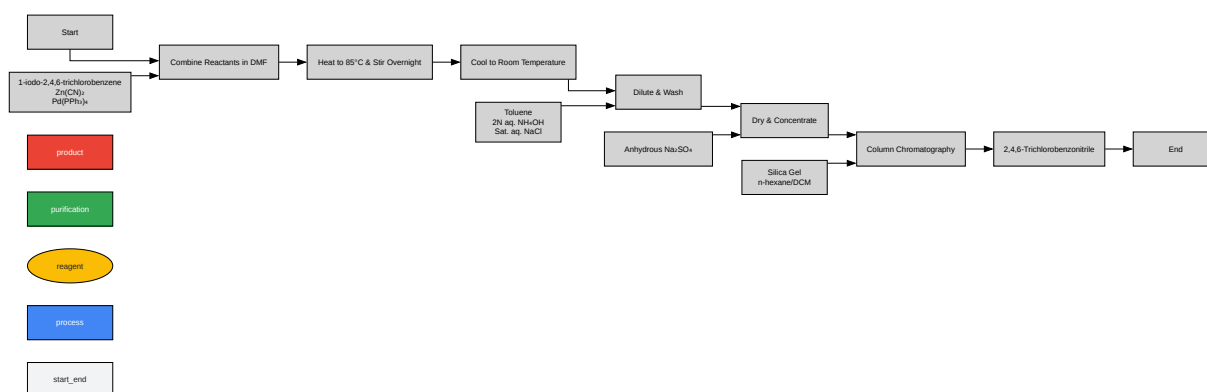
Materials:

- 1-iodo-2,4,6-trichlorobenzene (1500 mg, 4.88 mmol)
- Zinc cyanide (345 mg, 2.94 mmol)
- Tetrakis(triphenylphosphine)palladium(0) (282 mg, 0.244 mmol)
- Anhydrous N,N-Dimethylformamide (DMF) (30 mL)
- Toluene
- 2N aqueous ammonium hydroxide solution
- Saturated aqueous sodium chloride solution
- Anhydrous sodium sulfate

- Silica gel
- n-hexane/dichloromethane (eluent)

Procedure:

- To a reaction vessel containing anhydrous DMF (30 mL), add 1-iodo-2,4,6-trichlorobenzene (1500 mg, 4.88 mmol), zinc cyanide (345 mg, 2.94 mmol), and tetrakis(triphenylphosphine)palladium(0) (282 mg, 0.244 mmol).[\[3\]](#)[\[11\]](#)
- Heat the reaction mixture to 85 °C and stir overnight.[\[3\]](#)[\[11\]](#)
- After the reaction is complete, cool the mixture to room temperature.
- Dilute the mixture with toluene and wash sequentially with 2N aqueous ammonium hydroxide solution (3 times) and saturated aqueous sodium chloride solution.[\[3\]](#)[\[11\]](#)
- Separate the organic phase and dry it over anhydrous sodium sulfate.[\[3\]](#)[\[11\]](#)
- Concentrate the organic phase under reduced pressure.[\[3\]](#)[\[11\]](#)
- Purify the crude product by silica gel column chromatography using n-hexane/dichloromethane as the eluent to yield **2,4,6-trichlorobenzonitrile** (850 mg, 84% yield).[\[3\]](#)[\[11\]](#)
- Confirm the structure of the product using ¹H NMR spectroscopy.[\[3\]](#)[\[11\]](#)



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Caption: Workflow for the synthesis of **2,4,6-Trichlorobenzonitrile**.

Reactivity and Stability

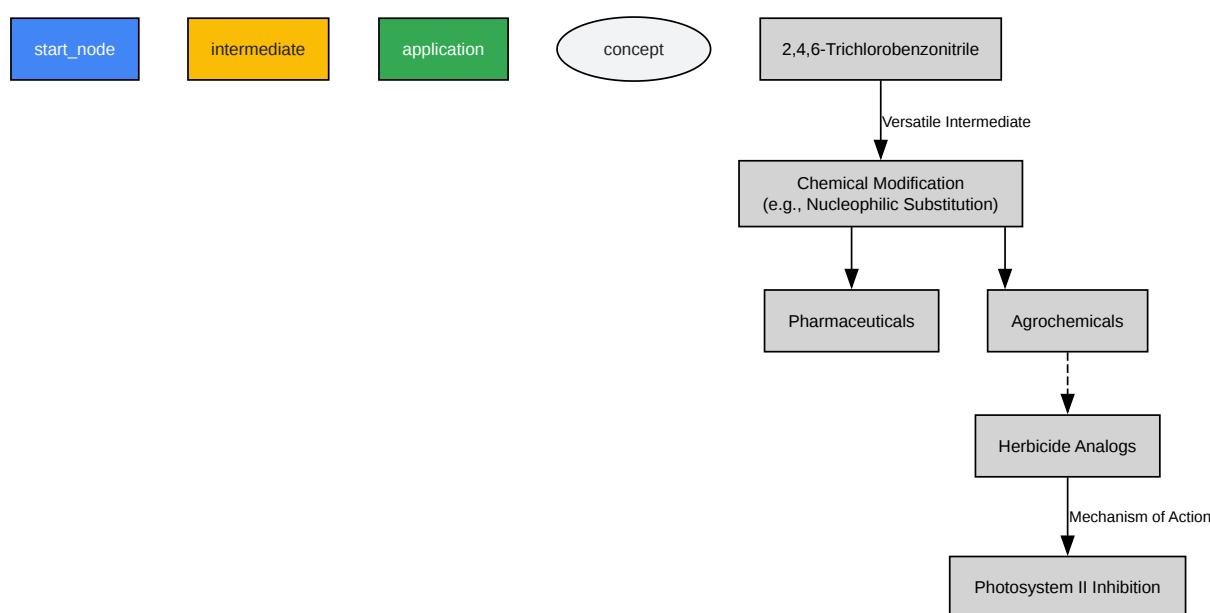
2,4,6-Trichlorobenzonitrile should be stored in a dry, sealed container at room temperature.

[3][5] It is incompatible with strong bases and strong oxidizing agents.[4] The nitrile group can undergo various chemical transformations, making it a versatile intermediate in organic

synthesis. The chlorine atoms on the benzene ring can be susceptible to nucleophilic aromatic substitution under certain conditions.

Biological Activity

While specific signaling pathways for **2,4,6-trichlorobenzonitrile** are not extensively documented, its analogues and derivatives are known to possess biological activity. For instance, halogenated benzonitriles are a class of compounds that include herbicides which act by inhibiting photosynthesis at Photosystem II.[12] Furthermore, this compound serves as a building block in the synthesis of agrochemicals and pharmaceuticals, suggesting that more complex molecules derived from it may have significant biological effects.[13] The reactivity of the nitrile and chloro-substituents allows for the generation of diverse chemical libraries for screening for potential therapeutic agents.[14]



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Caption: Logical relationship of **2,4,6-Trichlorobenzonitrile** as a synthetic building block.

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